

ST-193 hydrochloride solubility and solution preparation

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Compound of Interest

Compound Name: ST-193 hydrochloride

Cat. No.: B2488844

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Application Notes and Protocols: ST-193 Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

Introduction

ST-193 hydrochloride is a potent, broad-spectrum small-molecule inhibitor of arenaviruses, a family of viruses that can cause severe hemorrhagic fevers in humans. It functions as a viral entry inhibitor, targeting the arenavirus glycoprotein complex (GPC) and preventing the fusion of the viral and host cell membranes, a critical step in the viral lifecycle. These application notes provide detailed information on the solubility of **ST-193 hydrochloride** and protocols for its preparation and use in in vitro antiviral assays.

Physicochemical Properties and Solubility

ST-193 hydrochloride is a white to off-white solid. Its solubility in common laboratory solvents is a critical factor for the design and reproducibility of both in vitro and in vivo experiments.

Table 1: Solubility of **ST-193 Hydrochloride**

Solvent	Solubility (mg/mL)	Observations
Dimethyl Sulfoxide (DMSO)	≥ 25	A stock solution of 25 mg/mL in DMSO can be readily prepared. The maximum solubility may be higher.
2-hydroxypropyl-β-cyclodextrin (HP-β-CD)	10	A 10 mg/mL solution can be prepared in 32% (w/v) HP-β-CD for in vivo applications.[1]
Water	Insoluble	
Ethanol	Sparingly Soluble	

Solution Preparation Protocols

Proper preparation of **ST-193 hydrochloride** solutions is essential for accurate and reproducible experimental results. Below are protocols for preparing stock solutions and working solutions for both in vitro and in vivo studies.

Protocol 1: Preparation of High-Concentration Stock Solution in DMSO

This protocol is suitable for preparing a concentrated stock solution for subsequent dilution in cell culture media for in vitro assays.

Materials:

- **ST-193 hydrochloride** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer

Procedure:

- Aseptically weigh the desired amount of **ST-193 hydrochloride** powder.
- Add the appropriate volume of anhydrous DMSO to achieve a final concentration of 25 mg/mL. For example, to prepare 1 mL of a 25 mg/mL stock solution, add 1 mL of DMSO to 25 mg of **ST-193 hydrochloride**.
- Vortex the solution until the compound is completely dissolved. Gentle warming (to 37°C) may be applied if necessary to facilitate dissolution.
- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the stock solution at -20°C for up to 1 year or at -80°C for up to 2 years.^[1]

Protocol 2: Preparation of Working Solutions for In Vitro Assays

This protocol describes the dilution of the DMSO stock solution into cell culture medium for use in cell-based antiviral assays.

Materials:

- 25 mg/mL **ST-193 hydrochloride** stock solution in DMSO
- Appropriate cell culture medium (e.g., DMEM, MEM)
- Sterile conical tubes or microcentrifuge tubes

Procedure:

- Thaw an aliquot of the 25 mg/mL **ST-193 hydrochloride** stock solution.
- Perform serial dilutions of the stock solution in cell culture medium to achieve the desired final concentrations for the experiment.
- It is critical to ensure that the final concentration of DMSO in the cell culture medium is non-toxic to the cells being used (typically $\leq 0.5\%$).

- For example, to prepare a 100 μ M working solution from a 25 mg/mL stock (assuming a molecular weight of approximately 400 g/mol for calculation purposes, resulting in a stock concentration of ~62.5 mM), a 1:625 dilution is required.
- Prepare a range of concentrations to determine the half-maximal inhibitory concentration (IC₅₀).

Protocol 3: Formulation for In Vivo Studies (with PEG300 and Tween-80)

This protocol provides a method for formulating **ST-193 hydrochloride** for administration in animal models.^[1]

Materials:

- 25 mg/mL **ST-193 hydrochloride** stock solution in DMSO
- Polyethylene glycol 300 (PEG300)
- Tween-80
- Sterile Saline (0.9% NaCl)
- Sterile tubes

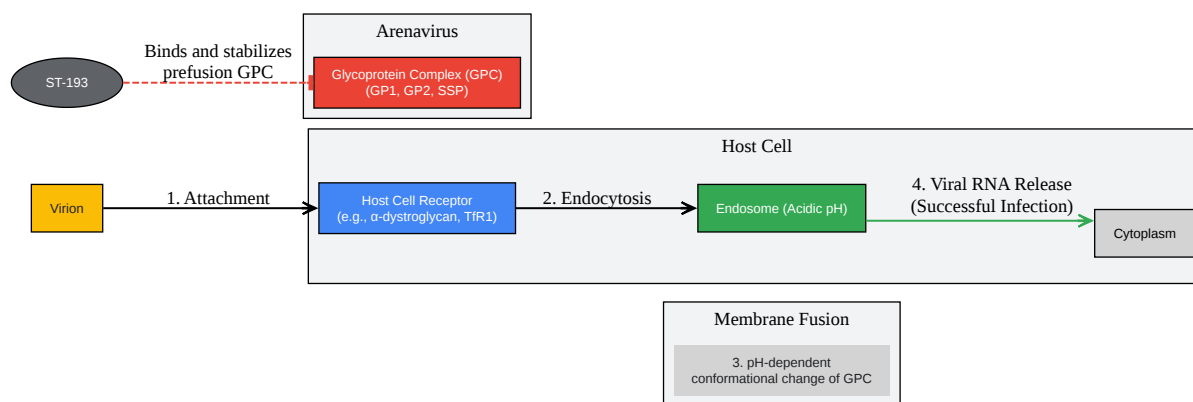
Procedure:

- To prepare a 1 mL working solution, start with 100 μ L of the 25 mg/mL DMSO stock solution.
- Add 400 μ L of PEG300 and mix thoroughly.
- Add 50 μ L of Tween-80 and mix until the solution is homogeneous.
- Add 450 μ L of sterile saline to bring the final volume to 1 mL. This results in a formulation of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline, with a final ST-193 concentration of 2.5 mg/mL.^[1]

Mechanism of Action: Arenavirus Entry Inhibition

ST-193 targets the arenavirus glycoprotein complex (GPC), which is essential for viral entry into host cells. The GPC is a trimer composed of three subunits: GP1, GP2, and the stable signal peptide (SSP). The GP1 subunit is responsible for binding to the host cell receptor, while the GP2 subunit mediates the fusion of the viral and endosomal membranes.

The entry process is pH-dependent. After the virus is taken up into an endosome, the acidic environment triggers a conformational change in the GPC, leading to membrane fusion. ST-193 is believed to bind to the GPC and stabilize its prefusion conformation, thereby preventing the pH-induced changes necessary for fusion and subsequent viral entry.

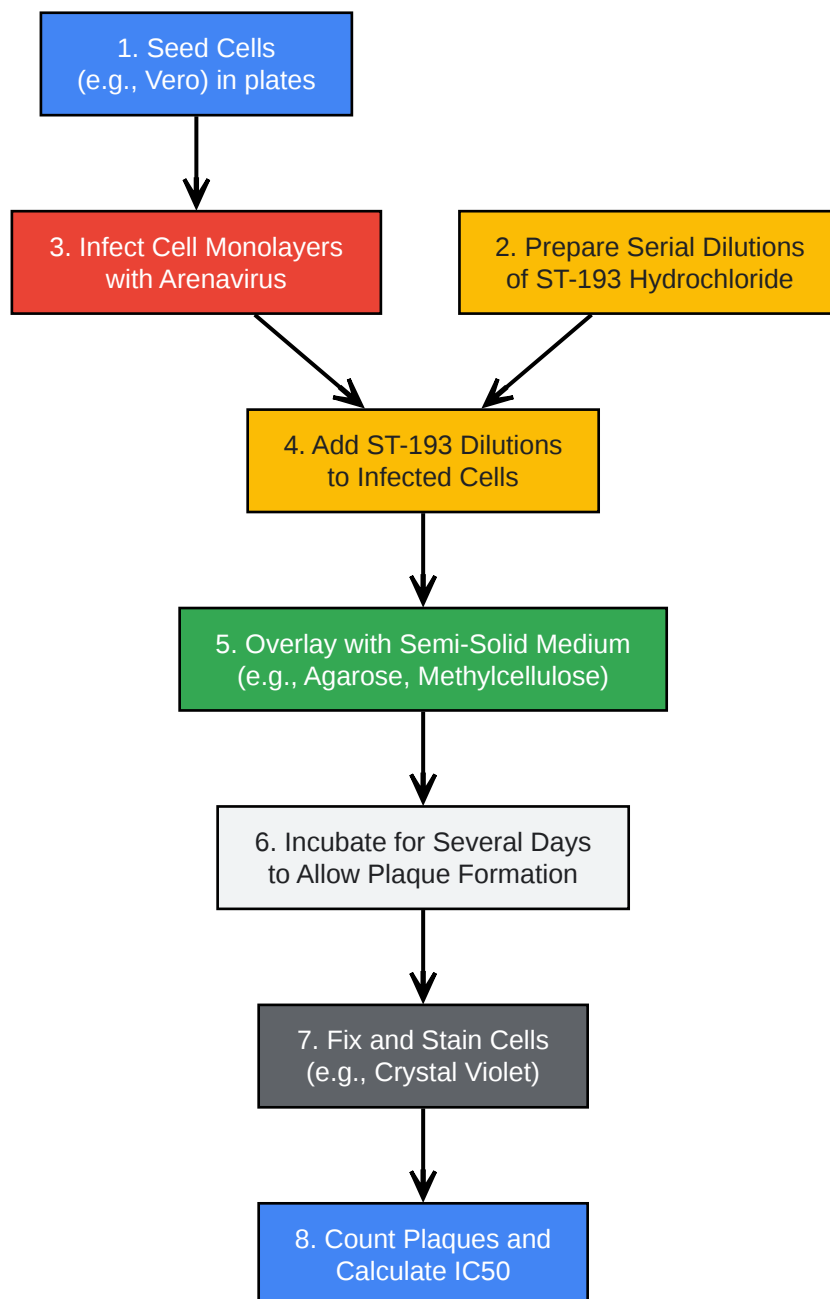


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Caption: Mechanism of ST-193 as an arenavirus entry inhibitor.

Experimental Workflow: Plaque Reduction Neutralization Assay

The plaque reduction neutralization assay (PRNA) is a standard method to quantify the *in vitro* antiviral activity of a compound. The assay measures the reduction in the formation of viral plaques in a cell monolayer in the presence of the inhibitor.



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Caption: Workflow for a plaque reduction neutralization assay.

Protocol 4: Plaque Reduction Neutralization Assay (PRNA)

Materials:

- Confluent cell monolayers permissive to arenavirus infection (e.g., Vero cells) in 6-well or 12-well plates
- Arenavirus stock of known titer
- Serial dilutions of **ST-193 hydrochloride** in cell culture medium
- Cell culture medium
- Overlay medium (e.g., 1% methylcellulose or 0.6% agarose in 2x MEM)
- Fixing solution (e.g., 10% formalin)
- Staining solution (e.g., 0.1% crystal violet in 20% ethanol)
- Phosphate-buffered saline (PBS)

Procedure:

- Cell Seeding: Seed Vero cells (or other appropriate cell line) in multi-well plates and grow until a confluent monolayer is formed.
- Compound Preparation: Prepare serial dilutions of **ST-193 hydrochloride** in cell culture medium. Include a "no drug" control (vehicle control).
- Virus Dilution: Dilute the arenavirus stock in cell culture medium to a concentration that will produce a countable number of plaques (e.g., 50-100 plaque-forming units (PFU) per well).
- Infection: Remove the growth medium from the cell monolayers and infect the cells with the diluted virus. Incubate for 1 hour at 37°C to allow for viral adsorption.

- Treatment: After the incubation period, remove the virus inoculum and add the prepared dilutions of **ST-193 hydrochloride** to the respective wells.
- Overlay: Add an equal volume of the overlay medium to each well and gently mix. The semi-solid overlay restricts the spread of the virus to adjacent cells, resulting in the formation of localized plaques.
- Incubation: Incubate the plates at 37°C in a CO2 incubator for the appropriate time for plaque formation (this can range from 4 to 7 days depending on the virus).
- Fixation and Staining:
 - After the incubation period, fix the cells with a 10% formalin solution.
 - Remove the fixative and stain the cell monolayers with a crystal violet solution. The stain will color the living cells, while the areas of cell death (plaques) will remain clear.
 - Gently wash the wells with water and allow the plates to dry.
- Data Analysis:
 - Count the number of plaques in each well.
 - Calculate the percentage of plaque reduction for each concentration of **ST-193 hydrochloride** compared to the vehicle control.
 - Determine the IC50 value, which is the concentration of the compound that inhibits plaque formation by 50%.

Safety Precautions

ST-193 hydrochloride is for research use only. Standard laboratory safety procedures should be followed when handling this compound. This includes wearing appropriate personal protective equipment (PPE) such as gloves, a lab coat, and safety glasses. Work with arenaviruses must be conducted in a BSL-4 facility by trained personnel.

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References

- 1. medchemexpress.com [medchemexpress.com]
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